

Essential Guide to the Proper Disposal of Zndm19

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Zndm19

Cat. No.: B398368

[Get Quote](#)

For laboratory personnel engaged in research and development, the proper handling and disposal of chemical reagents are paramount to ensuring a safe and compliant operational environment. This document provides detailed procedural guidance for the disposal of **Zndm19**, identified as Zinc diethyldithiocarbamate, catering to researchers, scientists, and drug development professionals. Adherence to these protocols is critical for minimizing environmental impact and maintaining workplace safety.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative information for **Zndm19** (Zinc diethyldithiocarbamate).

Property	Value
Molecular Formula	C10 H20 N2 S4 Zn
Molecular Weight	361.9 g/mol
Melting Point/Range	178 - 183 °C / 352.4 - 361.4 °F
Flash Point	204 °C / 399.2 °F
Specific Gravity	1.48 g/cm3

Experimental Protocol: Safe Handling of Zndm19

Prior to disposal, it is imperative to follow safe handling protocols to mitigate risks of exposure and contamination.

Personal Protective Equipment (PPE):

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[1\]](#)
- Hand Protection: Wear appropriate protective gloves to prevent skin exposure.[\[1\]](#)
- Body Protection: Wear appropriate protective clothing to prevent skin exposure.[\[1\]](#)
- Respiratory Protection: If exposure limits are exceeded or if irritation or other symptoms are experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator. A particulates filter conforming to EN 143 is recommended.[\[1\]](#)

Engineering Controls:

- Ensure adequate ventilation. Use only outdoors or in a well-ventilated area.[\[1\]](#)
- Eyewash stations and safety showers should be close to the workstation location.

Handling Precautions:

- Wash face, hands, and any exposed skin thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)
- Avoid breathing dust, fume, gas, mist, vapors, or spray.[\[1\]](#)
- Contaminated work clothing should not be allowed out of the workplace.[\[1\]](#)
- Do not get in eyes, on skin, or on clothing.[\[1\]](#)

Zndm19 Disposal Procedures

Zndm19 (Zinc diethyldithiocarbamate) is classified as hazardous waste and requires disposal at an approved waste disposal plant.[\[1\]](#) It is crucial to consult local, regional, and national

hazardous waste regulations to ensure complete and accurate classification and disposal.[1]

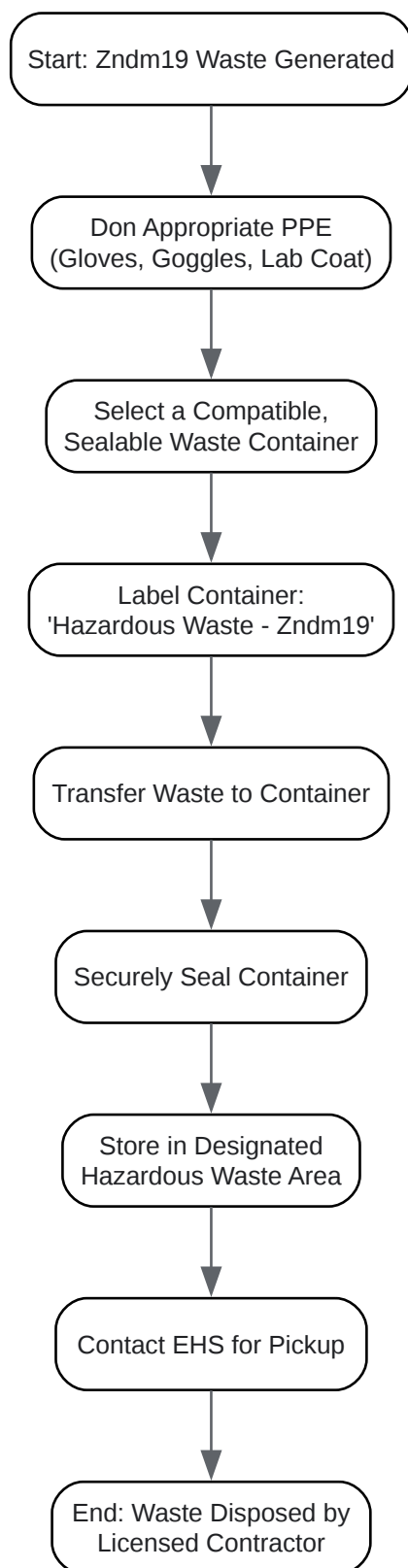
This substance is very toxic to aquatic life with long-lasting effects.[1]

Step-by-Step Disposal Guide:

- Waste Identification and Segregation:
 - Label the waste container clearly as "Hazardous Waste" and specify the contents as "**Zndm19** (Zinc diethyldithiocarbamate)".
 - Store the waste in a designated, well-ventilated area, away from incompatible materials.
- Container Management:
 - Use a suitable, sealable container for collecting **Zndm19** waste.
 - Keep the container tightly closed except when adding waste.
 - Ensure the exterior of the container is not contaminated.
- Disposal of Empty Containers:
 - Do not dispose of empty containers in regular trash unless they have been triple-rinsed with an appropriate solvent.
 - The rinsate from the cleaning process must be collected and treated as hazardous waste.
- Arranging for Professional Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
 - Provide the waste manifest with accurate information about the chemical.

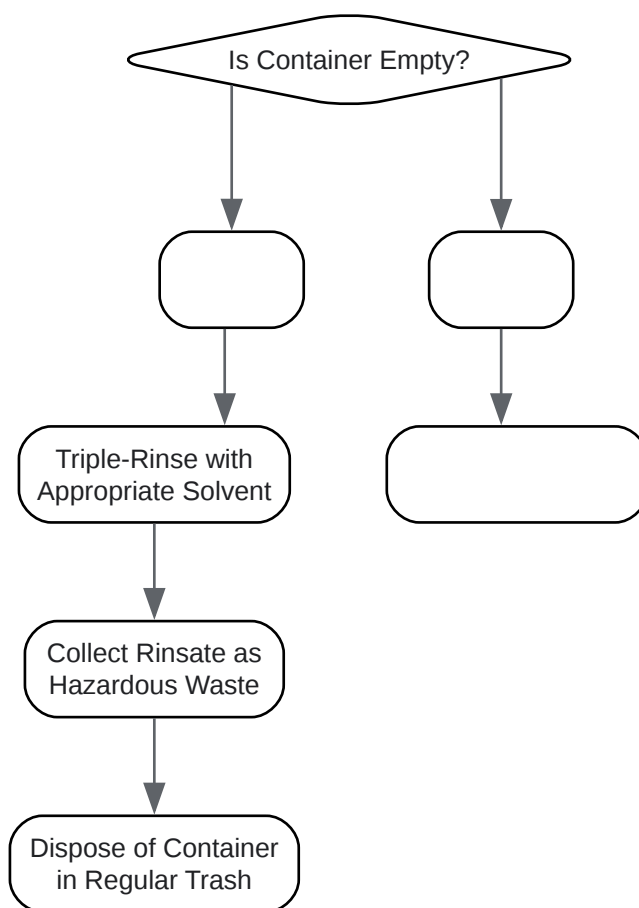
Visualizing the Disposal Workflow

To further clarify the procedural flow, the following diagrams illustrate the key decision points and steps for the proper disposal of **Zndm19**.



[Click to download full resolution via product page](#)

Caption: **Zndm19** Hazardous Waste Disposal Workflow.



[Click to download full resolution via product page](#)

Caption: Decision Diagram for Empty **Zndm19** Container Disposal.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Essential Guide to the Proper Disposal of Zndm19]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b398368#zndm19-proper-disposal-procedures\]](https://www.benchchem.com/product/b398368#zndm19-proper-disposal-procedures)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com